

Application Notes and Protocols for HMMNI (Standard) Solution

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Compound of Interest

Compound Name: HMMNI (Standard)

Cat. No.: B194112

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Introduction

HMMNI (2-Hydroxymethyl-1-methyl-5-nitro-1H-imidazole) is the primary metabolite of the nitroimidazole drug dimetridazole (DMZ).^[1] Nitroimidazole compounds are utilized in veterinary medicine for their antiprotozoal and antibacterial properties.^[2] Due to concerns about their potential carcinogenicity, the use of these compounds in food-producing animals is regulated in many countries, necessitating sensitive analytical methods for monitoring their residues. HMMNI is employed as an analytical standard for the accurate quantification of DMZ and its metabolite in various biological matrices.^[1] These application notes provide detailed protocols for the preparation, storage, and use of HMMNI standard solutions.

Physicochemical and Safety Information

Property	Value
CAS Number	936-05-0
Molecular Formula	C ₅ H ₇ N ₃ O ₃
Molecular Weight	157.13 g/mol
Appearance	Neat solid
Solubility	Soluble in Methanol

Safety Precautions: HMMNI is classified as a suspected carcinogen (Carc. 2) and mutagen (Muta. 2).^[1] Appropriate personal protective equipment (PPE), including gloves, eye shields, and a lab coat, should be worn when handling the compound. All handling of the neat compound and concentrated solutions should be performed in a certified chemical fume hood.

HMMNI Standard Solution Preparation

Preparation of HMMNI Stock Solution (1 mg/mL)

This protocol describes the preparation of a 1 mg/mL stock solution of HMMNI in methanol.

Materials:

- **HMMNI (Standard)**
- Methanol (HPLC or analytical grade)
- 10 mL amber glass volumetric flask
- Analytical balance
- Spatula
- Pipettes

Procedure:

- Accurately weigh 10 mg of HMMNI standard into a clean, dry 10 mL amber glass volumetric flask.
- Add approximately 5 mL of methanol to the flask.
- Gently swirl the flask to dissolve the HMMNI completely. A vortex mixer can be used if necessary.
- Once the solid is fully dissolved, bring the solution to the 10 mL mark with methanol.
- Cap the flask and invert it several times to ensure homogeneity.

- Label the flask clearly with the compound name, concentration, solvent, preparation date, and initials of the preparer.
- Store the stock solution under the recommended conditions (see Section 4).

Preparation of HMMNI Working Solutions

Working solutions are prepared by diluting the stock solution to the desired concentrations. The following table provides examples for preparing a set of working solutions for generating a calibration curve for LC-MS/MS analysis.

Target Concentration (ng/mL)	Volume of 1 mg/mL Stock Solution (μL)	Final Volume (mL)	Diluent
1000	100	100	Methanol
500	50	100	Methanol
100	10	100	Methanol
50	5	100	Methanol
10	1	100	Methanol
1	0.1	100	Methanol

Procedure for preparing a 100 ng/mL working solution:

- Pipette 10 μL of the 1 mg/mL HMMNI stock solution into a 100 mL volumetric flask.
- Dilute to the mark with methanol.
- Mix thoroughly by inverting the flask multiple times.
- Transfer to a labeled storage vial.

Storage and Stability of HMMNI Solutions

Proper storage of HMMNI solutions is critical to maintain their integrity and ensure accurate experimental results. The stability of nitroimidazole compounds can be affected by temperature, light, and pH.

Solution Type	Storage Temperature	Storage Duration	Container	Notes
Neat Solid	Room Temperature	Per manufacturer's expiry date	Original container	Store in a desiccator to protect from moisture.
Stock Solution (1 mg/mL in Methanol)	-20°C	Up to 5 years[3]	Amber glass vial	Protect from light.
-80°C	Up to 6 months	Amber glass vial		
Working Solutions (in Methanol)	-20°C	Up to 2 months[4]	Amber glass vials	Prepare fresh as needed for optimal results. Avoid repeated freeze-thaw cycles.
4°C	Up to 10 months (for similar nitrofurans)[5]	Amber glass vials	For short-term use.	

General Recommendations:

- **Light Protection:** HMMNI and other nitroimidazoles are known to be sensitive to light.[6][7] Always store solutions in amber vials or protect them from light by wrapping clear vials in aluminum foil.
- **pH:** The stability of some nitroimidazoles is pH-dependent.[7] It is recommended to use neutral, high-purity solvents for solution preparation.

- Freeze-Thaw Cycles: Minimize the number of freeze-thaw cycles for all solutions to prevent potential degradation. Aliquoting stock and working solutions into smaller, single-use volumes is recommended.

Experimental Protocols

HMMNI is primarily used as a standard in analytical methods for the detection and quantification of dimetridazole and its metabolites in various matrices. Below are summarized protocols for its use in LC-MS/MS analysis.

Analysis of HMMNI in Porcine Liver by LC-MS/MS

This protocol is adapted from a method for the confirmatory analysis of nitroimidazoles in porcine liver.

Sample Preparation:

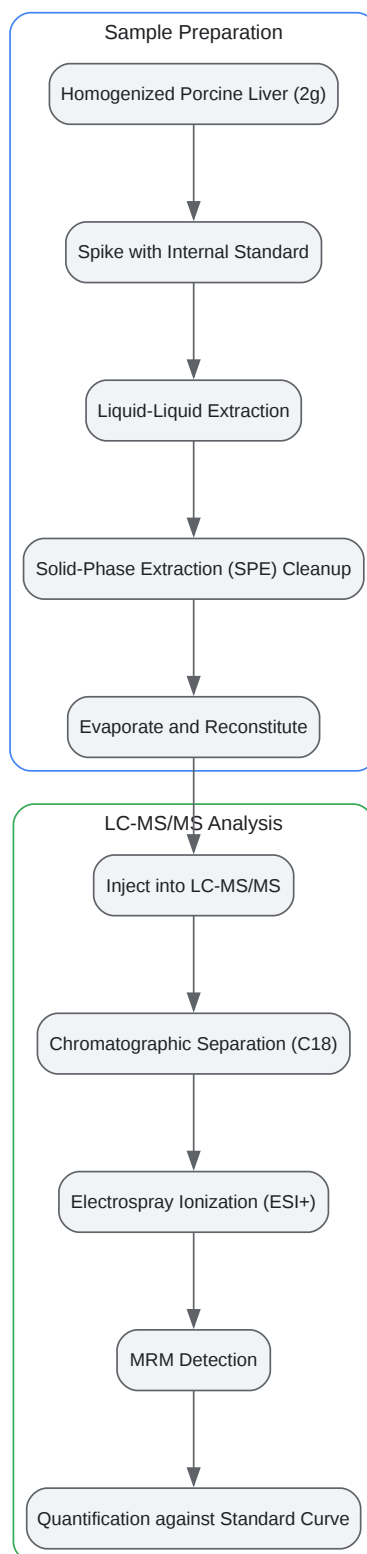
- Homogenize 2 g of porcine liver tissue.
- Spike with an internal standard solution.
- Extract the sample with an appropriate solvent (e.g., ethyl acetate).
- Perform a liquid-liquid extraction and solid-phase extraction (SPE) for cleanup.
- Evaporate the final extract to dryness and reconstitute in the mobile phase for LC-MS/MS analysis.

LC-MS/MS Conditions:

- LC Column: C18 reverse-phase column
- Mobile Phase: Gradient elution with a mixture of aqueous formic acid and acetonitrile.
- Ionization Mode: Positive electrospray ionization (ESI+)
- MS Detection: Multiple Reaction Monitoring (MRM) of specific precursor-product ion transitions for HMMNI.

The following diagram illustrates the general workflow for this analysis.

Workflow for HMMNI Analysis in Porcine Liver



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Caption: Workflow for HMMNI Analysis in Porcine Liver.

Analysis of HMMNI in Honey by LC-MS/MS

This protocol is based on a method for the determination of nitroimidazole residues in honey.

Sample Preparation:

- Dissolve 5 g of honey in an acidic aqueous solution.
- Perform a QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) based extraction with acetonitrile.
- Clean up the extract using a solid-phase extraction (SPE) cartridge.
- Evaporate the eluate and reconstitute the residue in the mobile phase.

LC-MS/MS Conditions:

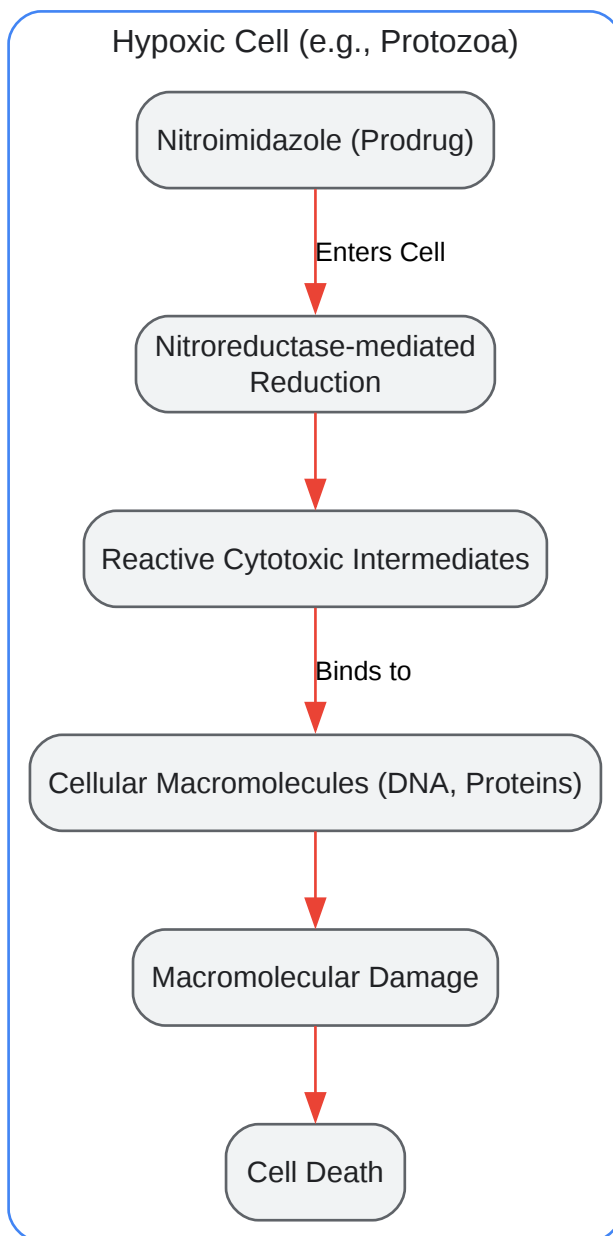
- LC Column: Pentafluorophenylpropyl-bonded silica column
- Mobile Phase: Gradient elution with 0.01% acetic acid in water and acetonitrile.
- Ionization Mode: Positive electrospray ionization (ESI+)
- MS Detection: Multiple Reaction Monitoring (MRM)

Biological Activity and Mechanism of Action

HMMNI is a metabolite of the antiprotozoal drug dimetridazole. The mechanism of action of nitroimidazoles involves the reductive activation of their nitro group under the hypoxic conditions often found in anaerobic protozoa and bacteria. This reduction leads to the formation of reactive cytotoxic intermediates that can damage cellular macromolecules, including DNA, leading to cell death. While HMMNI itself exhibits antiprotozoal activity, its primary relevance in a research and drug development context is as a marker for exposure to the parent drug, dimetridazole.

The following diagram illustrates the proposed mechanism of action for nitroimidazole compounds.

Proposed Mechanism of Action for Nitroimidazoles



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Caption: Proposed Mechanism of Action for Nitroimidazoles.

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